

# Technical Guide: N-Acetylsulfanilamide-13C6

## Molecular Weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: **N-Acetylsulfanilamide-13C6**

Cat. No.: **B15553321**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the molecular weight of N-Acetylsulfanilamide and its stable isotope-labeled counterpart, **N-Acetylsulfanilamide-13C6**. This information is critical for researchers utilizing isotopic dilution methods in pharmacokinetic and metabolic studies.

## Core Data Presentation

The key quantitative data for N-Acetylsulfanilamide and its 13C6-labeled analog are summarized below. The incorporation of six 13C atoms in the benzene ring results in a predictable mass shift, a fundamental principle leveraged in mass spectrometry-based bioanalysis.

Compound	Chemical Formula	Molecular Weight ( g/mol )
N-Acetylsulfanilamide	C8H10N2O3S	214.24[1][2][3]
N-Acetylsulfanilamide-13C6	C <sup>13</sup> 6H10N2O3S	220.20[4][5][6]

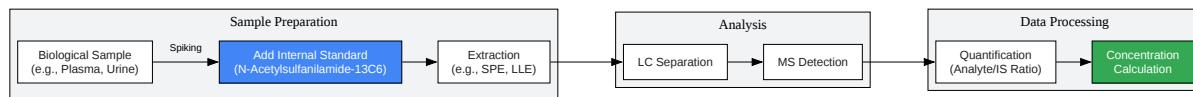
## Isotopic Labeling and Molecular Weight

**N-Acetylsulfanilamide-13C6** is a stable isotope-labeled version of N-Acetylsulfanilamide. In this molecule, the six carbon atoms of the benzene ring are replaced with the heavier carbon-

13 ( $^{13}\text{C}$ ) isotope. Standard carbon has an atomic weight of approximately 12.011 amu, while  $^{13}\text{C}$  has an atomic weight of approximately 13.003 amu. This substitution of six carbon atoms results in an increase in the molecular weight of approximately 6 g/mol, as reflected in the table above. This precise mass difference is essential for its use as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), to ensure accurate measurement of the unlabeled drug in biological matrices.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for a stable isotope dilution assay, a common application for **N-Acetylsulfanilamide-13C6**. This method is frequently employed in drug metabolism and pharmacokinetic (DMPK) studies to ensure high precision and accuracy.



[Click to download full resolution via product page](#)

Stable isotope dilution assay workflow.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-Acetylsulfanilamide | 121-61-9 [chemnet.com]
- 3. N4-Acetylsulfanilamide | C8H10N2O3S | CID 8482 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. [isotope-science.alfa-chemistry.com](http://isotope-science.alfa-chemistry.com) [isotope-science.alfa-chemistry.com]
- 5. [medchemexpress.cn](http://medchemexpress.cn) [medchemexpress.cn]
- 6. Buy N4-Acetylsulfanilamide-(ring-13C6), VETRANAL(TM), analytical standard [smolecule.com]
- To cite this document: BenchChem. [Technical Guide: N-Acetylsulfanilamide-13C6 Molecular Weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553321#n-acetylsulfanilamide-13c6-molecular-weight>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)